

# Essential Safety and Handling Information for CB7993113

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## Compound of Interest

Compound Name: CB7993113

Cat. No.: B3286110

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Chemical Identifier: **CB7993113** is an experimental aryl hydrocarbon receptor (AHR) antagonist, also identified as 2-((2-(5-bromofuran-2-yl)-4-oxo-4H-chromen-3-yl)oxy)acetamide. [1] It is used in research to study the AHR signaling pathway, which is involved in processes like cancer progression and immune system activities. [1] As a research chemical, comprehensive safety data may be limited, and it should be handled with caution.

## Personal Protective Equipment (PPE) and Engineering Controls

Proper handling of **CB7993113** requires adherence to standard laboratory safety protocols to minimize exposure. The following table summarizes the recommended PPE and engineering controls.

| Control Type    | Requirement                                 | Purpose  |
|-----------------|---|--|
| Engineering     | Chemical Fume Hood                          | Use only in a well-ventilated area with an appropriate exhaust ventilation system to avoid inhalation of dust or aerosols. |
| Hand Protection | Chemical-resistant gloves                   | Wear appropriate gloves (e.g., nitrile) to prevent skin contact.   |
| Eye Protection  | Safety glasses with side-shields or goggles | Protect eyes from splashes or dust particles.  |
| Body Protection | Laboratory coat                             | Wear a lab coat to protect personal clothing and skin from contamination.  |
| Respiratory     | As needed                                   | For operations with a high potential for generating dust or aerosols, a NIOSH-approved respirator may be necessary.        |

## Chemical and Physical Properties

Understanding the properties of **CB7993113** is crucial for safe handling and storage.

| Property          | Value  | Source                    |
|-------------------|--|---------------------------|
| CAS Number        | 819827-50-4  | MedchemExpress[2]         |
| Molecular Formula | C15H10BrNO5  | Calculated from structure |
| Appearance        | Yellow solid   | NIH[1]                    |
| Storage           | Store stock solutions at -20°C for short-term (1 month) or -80°C for long-term (6 months). | MedchemExpress[2]         |

## Health Hazard Information

**CB7993113** is an AHR antagonist, meaning it blocks the activity of the aryl hydrocarbon receptor.[1][2] While one supplier states it is not classified as a hazardous substance, it is important to note that the toxicology of many research chemicals is not fully understood.[3] One study indicated that **CB7993113** did not show significant toxicity in several human cell lines at concentrations up to 20  $\mu\text{M}$ . [2] However, as with any novel compound, it should be treated as potentially hazardous.

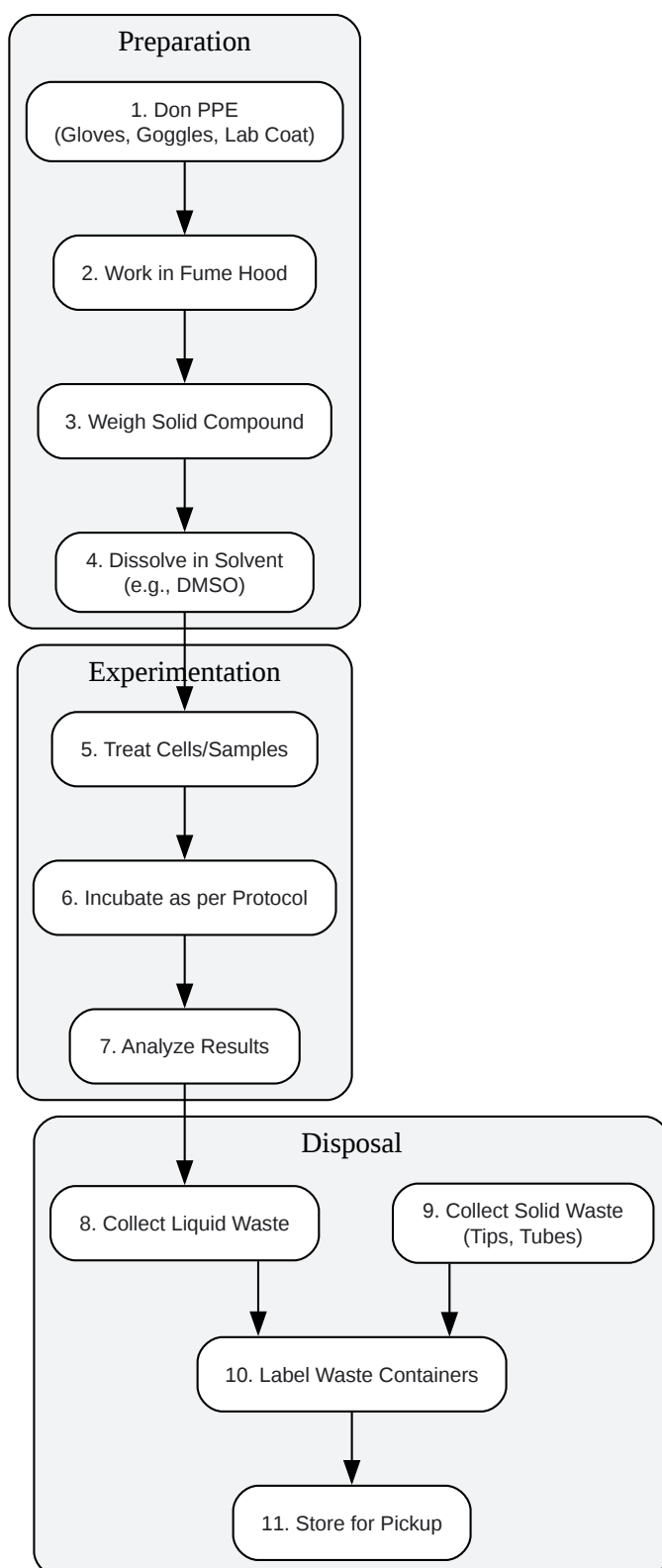
| Hazard Type     | Description   | Precaution  |
|-----------------|---|---|
| Acute Effects   | May cause eye, skin, or respiratory tract irritation upon direct contact.                                 | Avoid direct contact and inhalation. Use appropriate PPE.                 |
| Chronic Effects | Long-term effects are not well-studied. As an AHR modulator, it could interfere with biological pathways. | Minimize exposure through engineering controls and consistent use of PPE. |

## Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is essential to maintain a safe laboratory environment.

## Experimental Workflow for Handling **CB7993113**

The following diagram outlines the standard workflow for handling **CB7993113**, from preparation to disposal.



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## References

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